

Personal protective equipment for handling 2-(2-Chloroethoxy)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-Chloroethoxy)ethanol

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Essential Safety and Handling Guide for 2-(2-Chloroethoxy)ethanol

This guide provides immediate and essential safety protocols for handling **2-(2-Chloroethoxy)ethanol** in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

2-(2-Chloroethoxy)ethanol is a chemical that poses several hazards, including causing skin and serious eye irritation.^{[1][2][3][4]} It may also cause respiratory irritation.^{[1][5][6]} This substance is a combustible liquid and may form explosive mixtures with air upon intense heating.^{[1][7][8]} It is also classified as a lachrymator, meaning it can cause tearing.^{[2][7]}

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure. The following table summarizes the required PPE for handling this chemical.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7] Safety glasses with side-shields are also recommended.[5][9]	To prevent eye irritation, serious eye damage, and tearing caused by contact with the liquid or its vapors.[1][2][7]
Skin Protection	Wear appropriate protective gloves (e.g., PVC or Neoprene) and clothing to prevent skin exposure.[7][9] An apron and barrier cream are also suggested.[9]	To prevent skin irritation and potential sensitization from direct contact.[7][9]
Respiratory Protection	Use only in a well-ventilated area or a chemical fume hood.[6][7] If vapors or aerosols are generated, a respirator (e.g., Type A-P Filter) is required.[9]	To prevent respiratory tract irritation.[5][7]

Safe Handling and Storage Procedures

Handling:

- Always handle **2-(2-Chloroethoxy)ethanol** in a well-ventilated area or within a chemical fume hood.[7]
- Avoid all personal contact, including inhalation of vapors or mists.[9]
- Wash hands and any exposed skin thoroughly after handling.[1][2]
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][7][8]
No smoking should be permitted in the handling area.[1][2][9]

- Do not allow clothing wet with the material to stay in contact with skin.[9] Contaminated clothing should be removed and washed before reuse.[1][6][7]

Storage:

- Store in a cool, dry, well-ventilated area.[6][9]
- Keep containers tightly closed.[1][6][9]
- Store away from incompatible materials, such as strong oxidizing agents.[7][9]
- Protect containers from physical damage and check regularly for leaks.[9]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures:

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do so.[1][2] Seek immediate medical attention.[1][7]
Skin Contact	Immediately remove all contaminated clothing.[9] Flush skin with plenty of soap and water for at least 15 minutes.[5][6][7] Get medical advice if skin irritation occurs.[1][6]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][6] If breathing is difficult, give oxygen.[7] If not breathing, give artificial respiration.[5][7] Call a poison center or doctor if you feel unwell.[1]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[7] Seek medical attention.[5][7]

Spill Response:

- Minor Spills: Remove all ignition sources.[7][9] Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[5][7]
- Major Spills: Evacuate the area and move upwind.[9] Alert emergency responders.[9] Prevent the spill from entering drains.[1][5]

Disposal Plan

All waste materials must be disposed of in accordance with national and local regulations.[1] Do not mix with other waste.[1] Uncleaned containers should be handled as if they contain the product itself.[1] It is recommended to consult with a licensed professional waste disposal service.

Physical and Chemical Properties

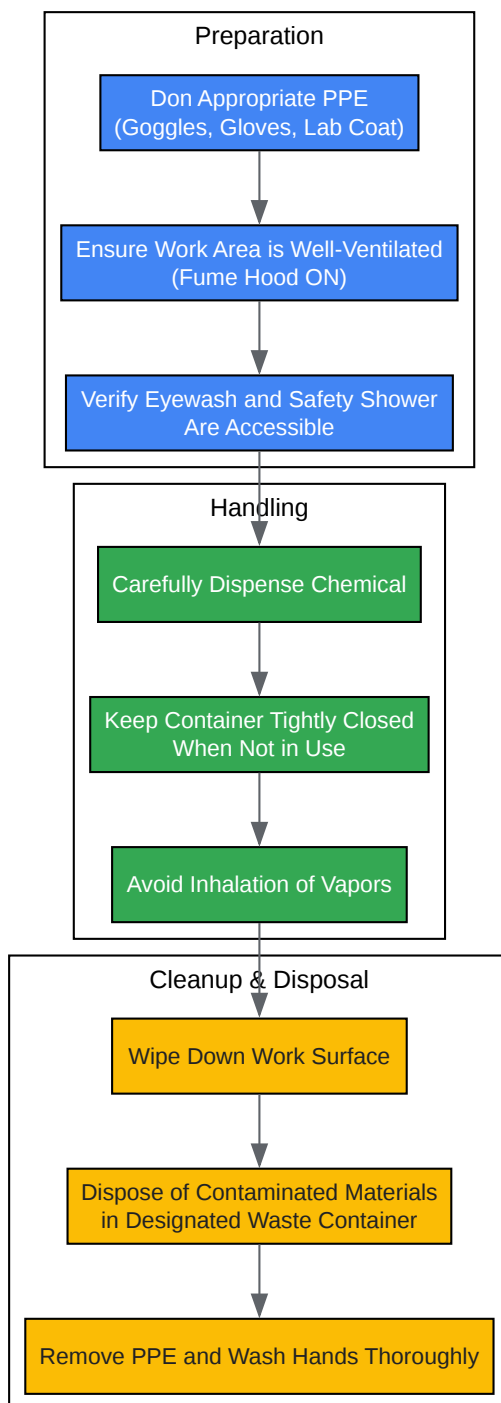
The following table summarizes key quantitative data for **2-(2-Chloroethoxy)ethanol**.

Property	Value	Reference
Appearance	Clear, colorless liquid	[7] [9]
Molecular Formula	C ₄ H ₉ ClO ₂	[2] [3]
Specific Gravity	1.160 g/cm ³	[9]
Boiling Point	79 - 81 °C @ 7 hPa	[1]
Flash Point	90 °C	[7]

Visual Workflow Guides

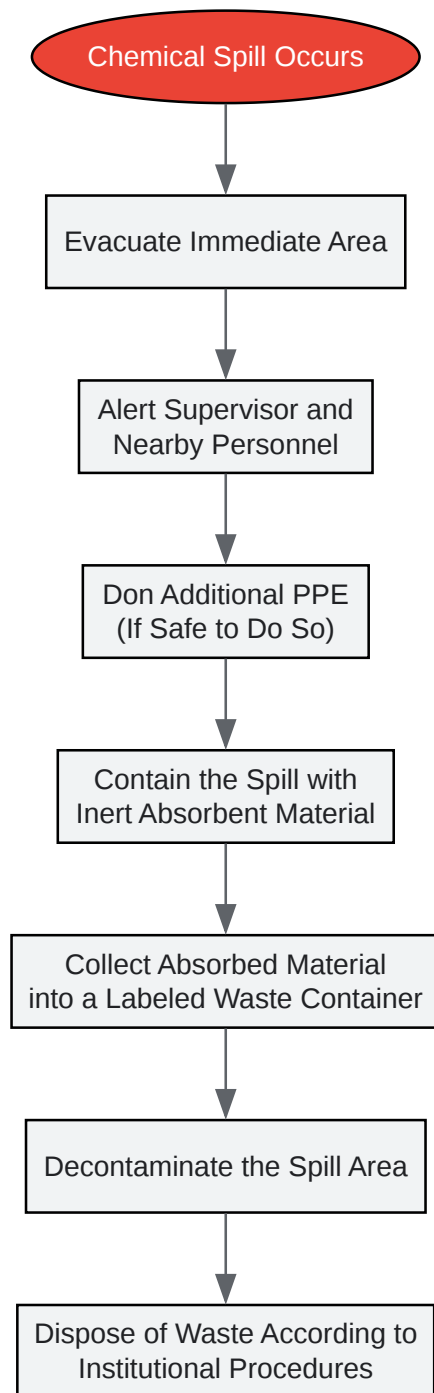
The following diagrams illustrate the standard procedures for handling **2-(2-Chloroethoxy)ethanol** safely.

Standard Operating Procedure for Handling 2-(2-Chloroethoxy)ethanol

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Caption: Standard Operating Procedure Workflow

Chemical Spill Response Workflow



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Caption: Chemical Spill Response Workflow

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-(2-Chloroethoxy)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b196239#personal-protective-equipment-for-handling-2-2-chloroethoxy-ethanol\]](https://www.benchchem.com/product/b196239#personal-protective-equipment-for-handling-2-2-chloroethoxy-ethanol)

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